

sec-Butyl 4-Hydroxybenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *sec-Butyl 4-hydroxybenzoate*

Cat. No.: *B103004*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

sec-Butyl 4-hydroxybenzoate, also known as sec-butylparaben, is an organic compound belonging to the paraben family. Parabens are esters of p-hydroxybenzoic acid and are widely utilized as preservatives in cosmetics, pharmaceuticals, and food products due to their effective antimicrobial properties. This technical guide provides an in-depth overview of the chemical properties, synthesis, analysis, and biological activities of **sec-butyl 4-hydroxybenzoate**, with a focus on its mechanism of action as both an antimicrobial agent and an endocrine disruptor.

Chemical and Physical Properties

sec-Butyl 4-hydroxybenzoate is a white to almost white crystalline powder.^[1] Its chemical and physical properties are summarized in the tables below for easy reference and comparison.

Identifier	Value	Source
CAS Number	17696-61-6	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2]
Molecular Weight	194.23 g/mol	
IUPAC Name	sec-butyl 4-hydroxybenzoate	[2]
Synonyms	4-Hydroxybenzoic acid sec-butyl ester, sec-Butylparaben	

Property	Value	Source
Appearance	White to almost white powder/crystal	[1]
Melting Point	59.0 to 62.0 °C	
Boiling Point	Not available	
Solubility	Soluble in methanol	
Purity	>98.0% (HPLC)	

Synthesis and Purification

The primary method for synthesizing **sec-butyl 4-hydroxybenzoate** is through the Fischer esterification of 4-hydroxybenzoic acid with sec-butanol in the presence of an acid catalyst. The resulting crude product can then be purified by recrystallization.

Experimental Protocol: Synthesis via Fischer Esterification

Materials:

- 4-Hydroxybenzoic acid
- sec-Butanol

- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Ethanol (for recrystallization)
- Deionized water

Procedure:

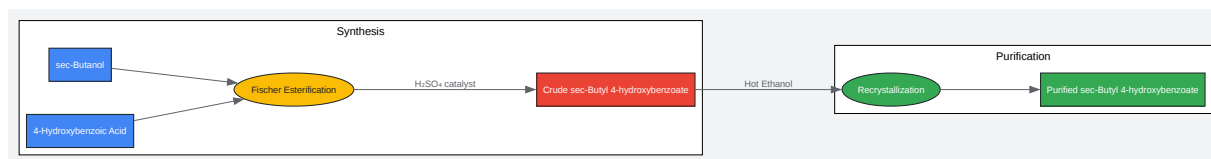
- In a round-bottom flask, combine 4-hydroxybenzoic acid and an excess of sec-butanol.
- Slowly add a catalytic amount of concentrated sulfuric acid while stirring.
- Reflux the mixture for several hours to drive the esterification reaction to completion.
- After cooling, neutralize the excess acid with a 5% sodium bicarbonate solution.
- Extract the crude **sec-butyl 4-hydroxybenzoate** with a suitable organic solvent.
- Wash the organic layer with water and dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.

Experimental Protocol: Purification by Recrystallization

Procedure:

- Dissolve the crude **sec-butyl 4-hydroxybenzoate** in a minimum amount of hot ethanol.
- Allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol.

- Dry the purified crystals under vacuum.[3][4][5]



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Caption: Workflow for the synthesis and purification of **sec-Butyl 4-hydroxybenzoate**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a common and reliable method for the analysis and purity assessment of **sec-butyl 4-hydroxybenzoate**.

Experimental Protocol: HPLC Analysis

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column

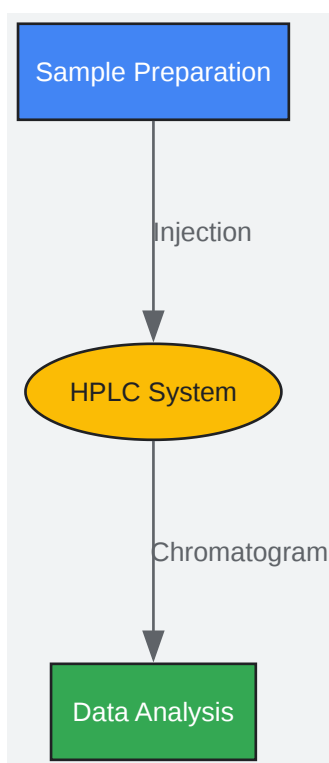
Mobile Phase:

- A gradient mixture of acetonitrile and water is typically used.[6][7]

Procedure:

- Prepare a standard solution of **sec-butyl 4-hydroxybenzoate** in the mobile phase at a known concentration.

- Prepare a sample solution of the synthesized and purified product.
- Inject both the standard and sample solutions into the HPLC system.
- Monitor the elution at a specific wavelength (e.g., 254 nm or 258 nm).[6][8]
- Compare the retention time and peak area of the sample to the standard to determine purity and concentration.



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Caption: General workflow for HPLC analysis.

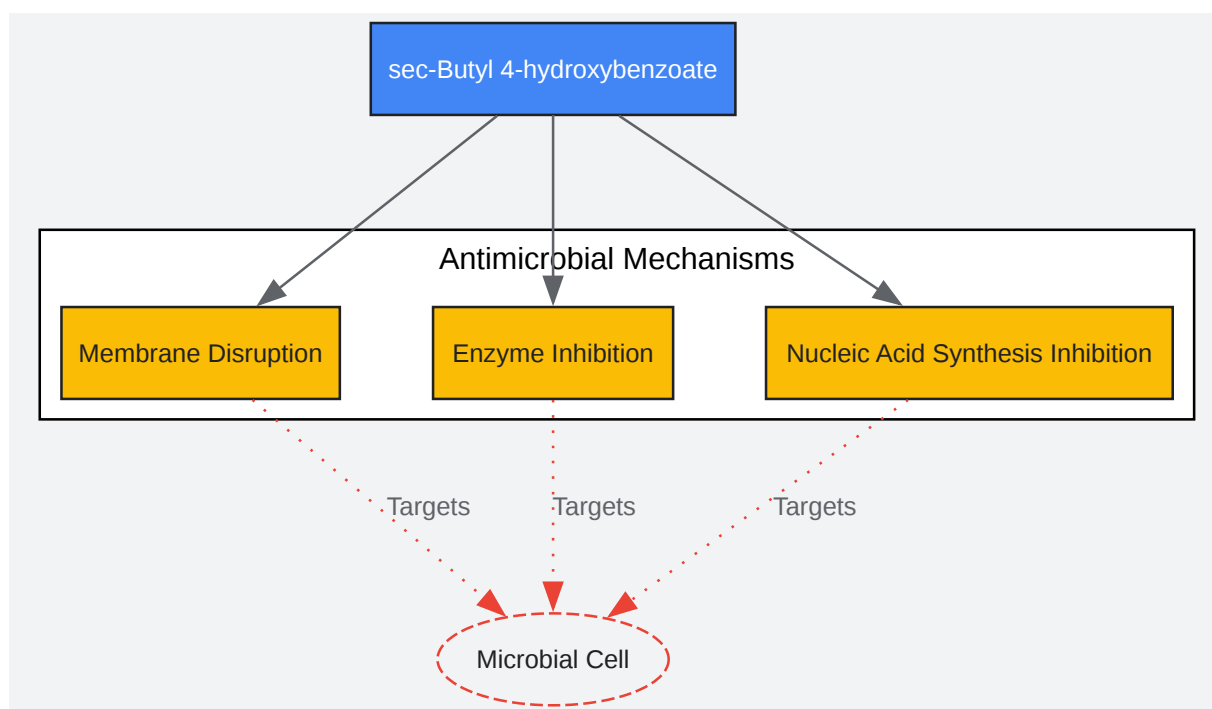
Mechanism of Action

sec-Butyl 4-hydroxybenzoate exhibits a dual mechanism of action, functioning as both an antimicrobial agent and an endocrine disruptor.

Antimicrobial Mechanism

The antimicrobial activity of parabens, including the sec-butyl isomer, is attributed to a multi-targeted approach against microbial cells.[1][9][10]

- **Disruption of Cell Membrane:** Parabens can integrate into the lipid bilayer of microbial cell membranes, disrupting their structure and increasing permeability. This leads to the leakage of essential intracellular components.[1][11]
- **Inhibition of Cellular Enzymes:** They can inhibit key enzymes involved in microbial metabolism, such as ATPases and phosphotransferases, thereby disrupting energy production and nutrient uptake.[1][9][11]
- **Interference with Nucleic Acid Synthesis:** Parabens have been shown to inhibit the synthesis of DNA and RNA, which is crucial for microbial growth and replication.[1][9][10]



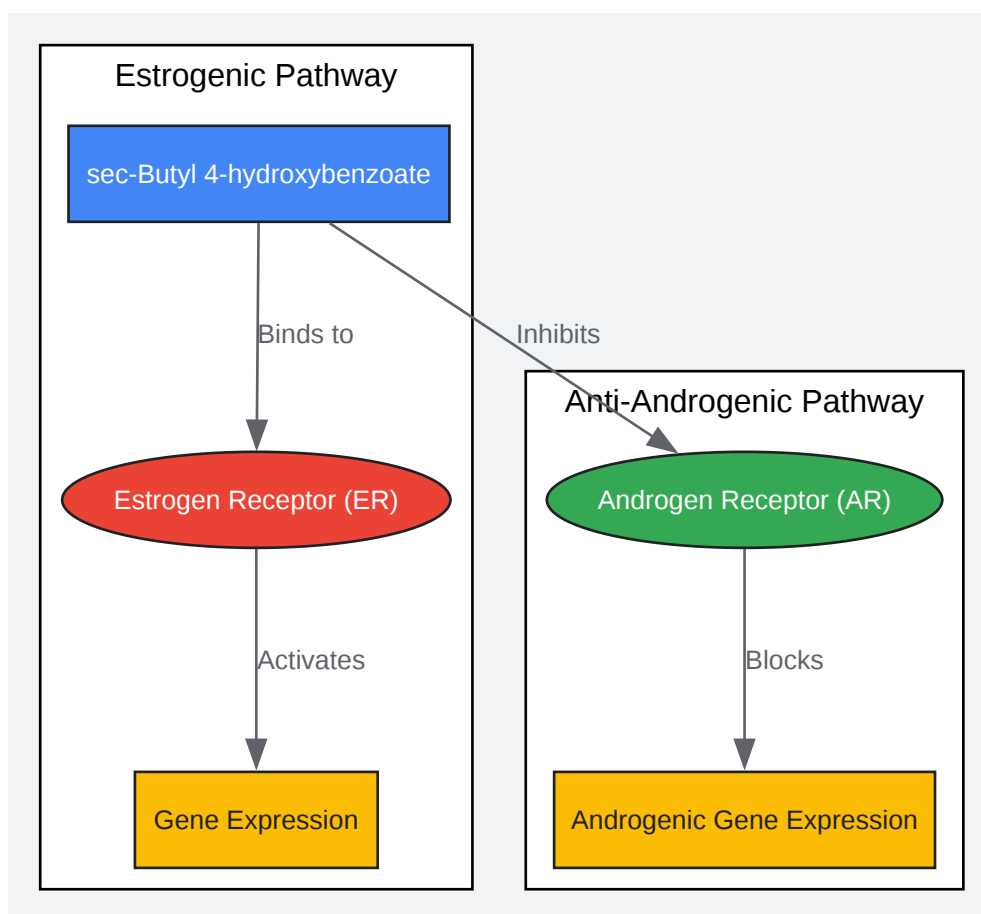
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Caption: Antimicrobial mechanisms of **sec-Butyl 4-hydroxybenzoate**.

Endocrine Disrupting Mechanism

Parabens are known to possess endocrine-disrupting capabilities by interacting with hormone receptors. The potency of this interaction generally increases with the length of the alkyl chain.

- **Estrogenic Activity:** **sec-Butyl 4-hydroxybenzoate** can bind to estrogen receptors (ER α and ER β), mimicking the effects of estrogen.[8][12] This binding can lead to the activation of estrogen-responsive genes, potentially contributing to estrogen-related health concerns. The binding affinity of butylparabens to estrogen receptors is higher than that of shorter-chain parabens.[9][12]
- **Anti-androgenic Activity:** Some studies have shown that butylparabens can also exhibit anti-androgenic activity by inhibiting the transcriptional activity of androgens.[13] This involves interference with the androgen receptor (AR) signaling pathway.[14]



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Caption: Endocrine disrupting pathways of **sec-Butyl 4-hydroxybenzoate**.

Safety Information

sec-Butyl 4-hydroxybenzoate is associated with certain hazards, and appropriate safety precautions should be taken during handling.

GHS Hazard Statements	GHS Precautionary Statements
H315: Causes skin irritation.	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H335: May cause respiratory irritation.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332+P313: If skin irritation occurs: Get medical advice/attention.	
P337+P313: If eye irritation persists: Get medical advice/attention.	

Conclusion

sec-Butyl 4-hydroxybenzoate is a compound with significant utility as an antimicrobial preservative. Its synthesis is a straightforward application of Fischer esterification, and it can be effectively purified and analyzed using standard laboratory techniques. However, its potential as an endocrine disruptor warrants careful consideration, particularly in the context of its applications in products with high human exposure. This guide provides a foundational understanding for researchers and professionals working with this compound, highlighting its key properties and biological activities. Further research into the specific interactions of **sec-butyl 4-hydroxybenzoate** with biological systems will continue to refine our understanding of its efficacy and safety profile.

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